

Quinclorac phytotoxicity symptoms on non-target crops like tomato and potato

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quinclorac

Cat. No.: B055369

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Technical Support Center: Quinclorac Phytotoxicity in Non-Target Crops

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals investigating the phytotoxic effects of **Quinclorac** on non-target crops, specifically tomato (*Solanum lycopersicum*) and potato (*Solanum tuberosum*).

Section 1: Frequently Asked Questions (FAQs)

Q1: What is **Quinclorac** and what is its primary mode of action?

A1: **Quinclorac** is a selective herbicide belonging to the quinoline carboxylic acid group.^[1] It functions as a synthetic auxin, mimicking the plant hormone indole-3-acetic acid (IAA).^{[2][3]} This mimicry disrupts normal plant growth processes, leading to abnormal cell division and elongation, ultimately causing plant death in susceptible species.^{[2][3]} In sensitive broadleaf plants, like tomato and potato, it produces typical auxin-like symptoms.

Q2: What are the typical visual symptoms of **Quinclorac** phytotoxicity on tomato plants?

A2: Tomato plants are highly sensitive to **Quinclorac**. Common symptoms of exposure include:

- Epinasty: Twisting, bending, and curling of stems and leaf petioles.

- Leaf Cupping and Distortion: Leaves may become cupped, thickened, leathery, and develop an uncharacteristic fan shape.
- Chlorosis and Necrosis: Yellowing (chlorosis) or browning and death (necrosis) of leaf tissue can occur.
- Stunted Growth: Overall plant growth is often inhibited.
- Flower and Fruit Abnormalities: Exposure can lead to bloom abscission (dropping of flowers), reduced fruit set, and abnormal fruit development.

Q3: What are the known phytotoxicity symptoms of **Quinclorac** on potato plants?

A3: While less extensively documented in readily available literature compared to tomatoes, potatoes are also susceptible to **Quinclorac** injury. Symptoms are generally consistent with those of other synthetic auxin herbicides and can include:

- Leaf Malformations: Wrinkled and cupped leaves, with parallel venation giving a long, narrow appearance.
- Stem and Petiole Twisting: Bending and twisting of stems and petioles (epinasty).
- Stunted Growth: Reduced plant vigor and overall smaller plant size.
- Tuber Malformations: Deformed and cracked tubers, which can significantly reduce marketable yield.

Q4: How does **Quinclorac** exposure affect the yield of tomato and potato crops?

A4: **Quinclorac** exposure, even at simulated drift rates, can significantly reduce the yield of both tomato and potato crops. For tomatoes, increasing the rate and number of applications of **Quinclorac** leads to a linear decrease in fruit yield. In potatoes, soil residues of **Quinclorac** have been shown to reduce both marketable and total tuber yields even a year after application.

Q5: What is the signaling pathway of **Quinclorac** in sensitive dicot plants?

A5: As a synthetic auxin, **Quinclorac** initiates a signaling cascade that leads to phytotoxicity. The simplified pathway involves:

- Perception: **Quinclorac** binds to auxin receptors, primarily the TIR1/AFB F-box proteins.
- Derepression of Transcription: This binding promotes the degradation of Aux/IAA repressor proteins.
- Gene Expression: The degradation of Aux/IAA proteins releases Auxin Response Factors (ARFs), which are transcription factors that regulate the expression of auxin-responsive genes.
- Physiological Response: The altered gene expression leads to an overproduction of ethylene and cyanide, which are key mediators of the phytotoxic symptoms observed, such as epinasty, senescence, and ultimately, cell death.

Section 2: Troubleshooting Guide

This guide addresses specific issues that researchers may encounter during their experiments.

Issue 1: Inconsistent or unexpected phytotoxicity symptoms observed in experiments.

- Possible Cause 1: Environmental Factors. Temperature, humidity, and light intensity can influence a plant's response to herbicides. High temperatures can sometimes increase the severity of symptoms.
- Troubleshooting Step 1: Record and control environmental conditions in your experimental setup (greenhouse or growth chamber) to ensure consistency across treatments.
- Possible Cause 2: Plant Developmental Stage. The susceptibility of plants to herbicides can vary with their age and developmental stage.
- Troubleshooting Step 2: Standardize the age and developmental stage of the plants used in your experiments. For example, treat all plants at the four-leaf stage.
- Possible Cause 3: Application Variability. Uneven spray application can lead to variable exposure and inconsistent symptoms.

- Troubleshooting Step 3: Ensure a uniform and calibrated spray application. Use a spray chamber for precise and repeatable applications.

Issue 2: Difficulty in quantifying subtle phytotoxicity symptoms.

- Possible Cause: Subjectivity of Visual Assessment. Visual rating scales can be subjective and may not capture subtle physiological changes.
- Troubleshooting Step 1: In addition to visual scoring using a standardized scale like the EWRC scale, incorporate quantitative physiological measurements such as chlorophyll content, electrolyte leakage, and plant biomass.
- Troubleshooting Step 2: Use imaging techniques to quantify changes in leaf color and morphology more objectively.

Issue 3: Low or no detectable **Quinclorac** residues in symptomatic plant tissue.

- Possible Cause 1: Rapid Metabolism. Plants can metabolize herbicides over time. The timing of sample collection is critical.
- Troubleshooting Step 1: Collect tissue samples at multiple time points after application to capture the peak residue levels and understand the metabolic fate of the compound.
- Possible Cause 2: Inappropriate Analytical Method. The extraction and analytical method may not be sensitive enough or optimized for the specific plant matrix.
- Troubleshooting Step 2: Utilize a validated and sensitive analytical method such as LC-MS/MS with an appropriate extraction protocol like the QuEChERS method. Ensure proper storage of samples (e.g., -20°C) to prevent degradation before analysis.

Section 3: Data Presentation

Table 1: **Quinclorac** Dose-Response on Tomato Phytotoxicity and Yield

Quinclorac Rate (g ai/ha)	Maximum Visual Injury (%)	Tomato Fruit Yield Reduction (%)	Reference
0.42	~20	No significant reduction	
2.1 - 4.2	Not specified	Significant reduction	
42	48 - 68	Significant reduction	

Table 2: **Quinclorac** Residue Levels in Tomato Tissue

Quinclorac Application Rate (g ai/ha)	Number of Applications	Quinclorac Residue (ppb)	Time of Detection	Half-life (days)	Reference
4.2	3	53	Immediately after 3rd application	3.0	
Not Specified	3	922	After 3rd application	Not Specified	

Section 4: Experimental Protocols

Protocol 1: Visual Assessment of **Quinclorac** Phytotoxicity in Tomato and Potato

This protocol is adapted from the European Weed Research Council (EWRC) rating scale.

- Objective: To visually assess and quantify the phytotoxic effects of **Quinclorac** on tomato and potato plants.
- Materials:
 - Treated and control plants.
 - EWRC rating scale (see Table 3).

- Data collection sheets.
- Procedure:
 1. Conduct visual assessments at regular intervals after treatment (e.g., 3, 7, 14, 21, and 28 days after treatment - DAT).
 2. For each plant, compare its overall health and the presence of specific symptoms to the untreated control plants.
 3. Assign a rating from 1 to 9 based on the EWRC scale, where 1 indicates no effect and 9 indicates complete plant death.
 4. Record the ratings for each plant at each time point.
 5. Analyze the data statistically to determine significant differences between treatments.

Table 3: European Weed Research Council (EWRC) Phytotoxicity Rating Scale

Rating	Description of Symptoms
1	No effect
2	Very slight effects (e.g., very slight discoloration or stunting)
3	Slight effects (e.g., some discoloration, stunting, or malformation)
4	Slight to moderate effects, but plants likely to recover
5	Moderate effects (e.g., significant discoloration, stunting, and malformation)
6	Moderately severe effects, recovery doubtful
7	Severe effects (e.g., strong epinasty, necrosis, severe stunting)
8	Very severe effects, plants dying
9	Plant dead

Protocol 2: **Quinclorac** Residue Analysis in Tomato Fruit and Potato Tubers using QuEChERS and LC-MS/MS

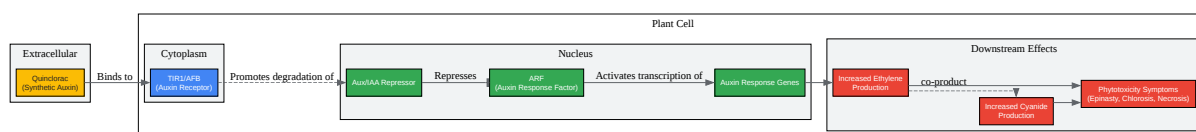
This protocol is a generalized procedure based on the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.

- Objective: To extract and quantify **Quinclorac** residues from tomato fruit and potato tuber samples.
- Materials:
 - Homogenizer or blender.
 - Centrifuge and centrifuge tubes (50 mL).
 - Acetonitrile (ACN).

- QuEChERS extraction salts (e.g., MgSO_4 , NaCl, sodium citrate).
- Dispersive solid-phase extraction (dSPE) tubes with PSA (primary secondary amine) and C18 sorbents.
- LC-MS/MS system.
- **Quinclorac** analytical standard.
- Procedure:
 1. Sample Homogenization: Weigh 10-15 g of a representative sample (tomato fruit or potato tuber) into a 50 mL centrifuge tube.
 2. Extraction:
 - Add 10-15 mL of acetonitrile to the tube.
 - Add the appropriate QuEChERS extraction salt packet.
 - Shake vigorously for 1 minute.
 - Centrifuge at >3000 g for 5 minutes.
 3. Dispersive SPE Cleanup:
 - Take an aliquot of the supernatant (acetonitrile layer).
 - Transfer it to a dSPE tube containing PSA and C18.
 - Vortex for 30 seconds.
 - Centrifuge at >3000 g for 5 minutes.
 4. Analysis:
 - Take the final supernatant.
 - Filter it through a $0.22\ \mu\text{m}$ syringe filter.

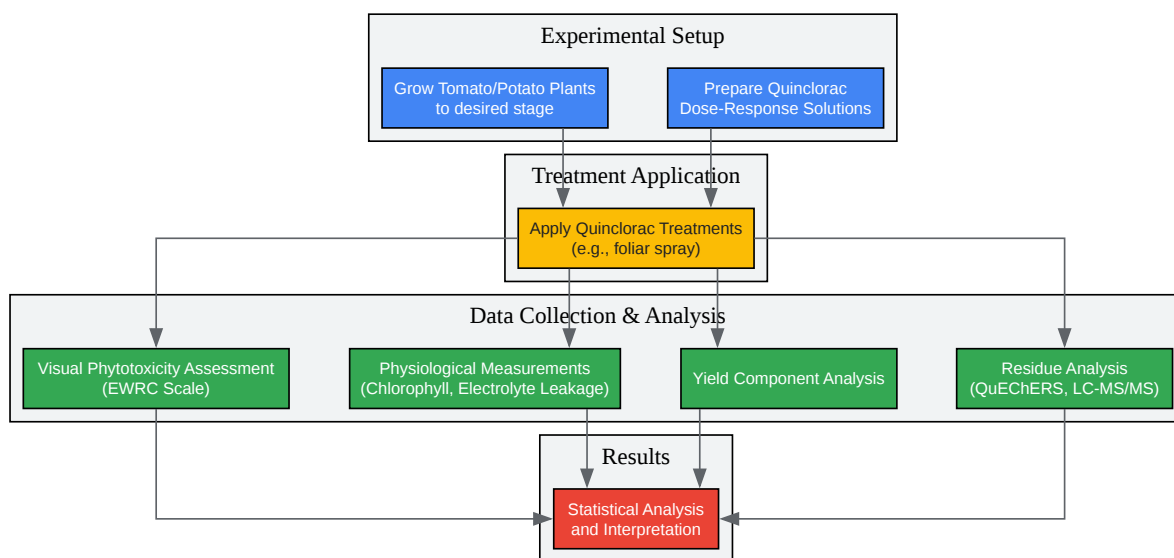
- Inject an aliquot into the LC-MS/MS system for quantification.
5. Quantification: Prepare a calibration curve using the **Quinclorac** analytical standard in a blank matrix extract to account for matrix effects.

Section 5: Mandatory Visualizations



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Caption: **Quinclorac** signaling pathway in susceptible dicot plants.



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Caption: General experimental workflow for assessing **Quinclorac** phytotoxicity.

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- To cite this document: BenchChem. [Quinclorac phytotoxicity symptoms on non-target crops like tomato and potato]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b055369#quinclorac-phytotoxicity-symptoms-on-non-target-crops-like-tomato-and-potato]

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